

# Personal protective equipment for handling Atrazine- $^{13}\text{C}_3,^{15}\text{N}_3$

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## Compound of Interest

Compound Name: Atrazine- $^{13}\text{C}_3,^{15}\text{N}_3$

Cat. No.: B12059230

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## Essential Safety and Handling Guide for Atrazine- $^{13}\text{C}_3,^{15}\text{N}_3$

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling Atrazine- $^{13}\text{C}_3,^{15}\text{N}_3$ . Adherence to these procedures is essential for ensuring laboratory safety and proper disposal.

## Hazard Identification and Personal Protective Equipment (PPE)

Atrazine is classified as a hazardous substance. It may cause an allergic skin reaction and damage to organs through prolonged or repeated exposure.<sup>[1][2][3]</sup> It is also very toxic to aquatic life with long-lasting effects.<sup>[1][4]</sup> The personal protective equipment listed below is the minimum requirement for handling Atrazine- $^{13}\text{C}_3,^{15}\text{N}_3$ .

### Summary of Required Personal Protective Equipment

PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile or PVC elbow-length gloves are recommended. Never wear leather or fabric gloves.
Eye/Face Protection	Safety glasses with side shields or goggles	A face shield may be required when handling larger quantities or if there is a splash hazard.
Skin and Body Protection	Chemical-resistant coveralls	Should be buttoned to the neck and wrist. For significant exposure risk, a waterproof apron or suit is recommended.
Footwear	Chemical-resistant boots	Pants should be worn outside of boots to prevent chemicals from entering.
Respiratory Protection	NIOSH/MSHA or EN 149 approved respirator	Required if dust formation is likely or if working in a poorly ventilated area.

## Operational Plan: Step-by-Step Handling and Disposal

### 1. Preparation and Safe Handling:

- **Ventilation:** Always handle Atrazine- $^{13}\text{C}_3,^{15}\text{N}_3$  in a well-ventilated area or a chemical fume hood.
- **Ignition Sources:** Keep away from open flames and sources of ignition.
- **Personal Hygiene:** Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.

### 2. Spill Procedures:

- **Small Spills:** For small spills, carefully sweep up the solid material, avoiding dust formation, and place it into a suitable, labeled container for disposal.
- **Large Spills:** In the event of a large spill, evacuate the area and prevent the substance from entering drains or waterways. Contact your institution's environmental health and safety department for assistance.
- **Decontamination:** Clean the spill area with soap and water.

### 3. Disposal Plan:

- **Waste Container:** Dispose of Atrazine- $^{13}\text{C}_3,^{15}\text{N}_3$  and any contaminated materials in a clearly labeled, sealed container for hazardous waste.
- **Regulations:** All disposal must be in accordance with local, state, and federal regulations. Do not dispose of it in the regular trash or down the drain.

### 4. First Aid Measures:

- **Skin Contact:** Immediately remove contaminated clothing and wash the affected area with plenty of soap and water. If skin irritation or a rash occurs, seek medical attention.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.
- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
- **Ingestion:** Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.

## Chemical and Physical Properties

The following table summarizes key quantitative data for Atrazine. The properties of the isotopically labeled Atrazine- $^{13}\text{C}_3,^{15}\text{N}_3$  are expected to be comparable.

Property	Value
Molecular Weight	218.66 g/mol
Melting Point	175-176 °C (347-348.8 °F)
Boiling Point	Not determined
Flash Point	Not applicable
Flammability	Product is not flammable

## Experimental Workflow

The following diagram illustrates the standard workflow for the safe handling of Atrazine- $^{13}\text{C}_3,^{15}\text{N}_3$  in a laboratory setting.



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Caption: Workflow for handling Atrazine- $^{13}\text{C}_3,^{15}\text{N}_3$ .

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## References

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